spectrophotometric determination oxybuprocaine pharmaceutical preparation

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Compound Focus: **Oxybuprocaine Hydrochloride**

CAS No.: 5987-82-6

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Validated Spectrophotometric Methods for Oxybuprocaine HCl

The table below summarizes three established methods based on charge-transfer complexation, along with key analytical parameters [1].

Method	Reagent (& Electron Acceptor Type)	Linear Range (µg/mL)	Wavelength (λmax, nm)	Correlation Coefficient (r)
Method A	(p)-Chloranilic Acid ((p)-CA)	20.0 - 220.0	525	0.9996
Method B	2,3-Dichloro-5,6-dicyano-1,4-benzoquinone (DDQ)	10.0 - 80.0	460	0.9997
Method C	Iodine ((I_2))	4.0 - 44.0	295	0.9998

Detailed Experimental Protocols

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Here are the general procedures for the charge-transfer complex methods and other relevant techniques.

General Procedure for Charge-Transfer Complex Methods [1]

- **Sample Preparation**: Dissolve an accurately weighed amount of OXY pure powder in a suitable solvent (e.g., methanol).
- **Reaction Setup**: Transfer aliquots of the OXY solution to a series of separate tubes. Add a fixed, excess volume of the reagent solution ((p)-CA, DDQ, or iodine) to each tube.
- **Complex Formation**: Allow the reaction mixture to stand under optimized conditions (e.g., at room temperature for a specified time) to ensure complete color development.
- **Absorbance Measurement**: Dilute the solution to the mark with solvent in a volumetric flask. Measure the absorbance of the resulting complex against a reagent blank prepared similarly but without OXY.

Manipulation of Spectra for Co-Formulated or Complex Matrices

For formulations where OXY is combined with another active ingredient (like Fluorescein Sodium) or where excipients interfere, direct UV measurement can be challenging. The following methods can resolve severe spectral overlap [2]:

- **Derivative Spectrophotometry**: The first (D^1) and second (D^2) derivative spectra of the sample are obtained. The amplitude at a selected wavelength (e.g., zero-crossing point for the interfering substance) is used for OXY quantification.
- **Ratio Spectra and Derivative Methods**: The absorption spectrum of the mixture is divided by the spectrum of a standard solution of the interferent to generate a ratio spectrum. The first derivative of this ratio spectrum (DD^1) is then used, where the amplitude at a specific wavelength is proportional to OXY concentration.
- **Constant Center Method**: This approach is based on the equality of the values of the ratio spectra at the wavelengths corresponding to a chosen "center".

Workflow for Spectrophotometric Analysis of Oxybuprocaine

The following diagram outlines the general workflow for developing and applying a spectrophotometric method for OXY determination, from sample preparation to data analysis.

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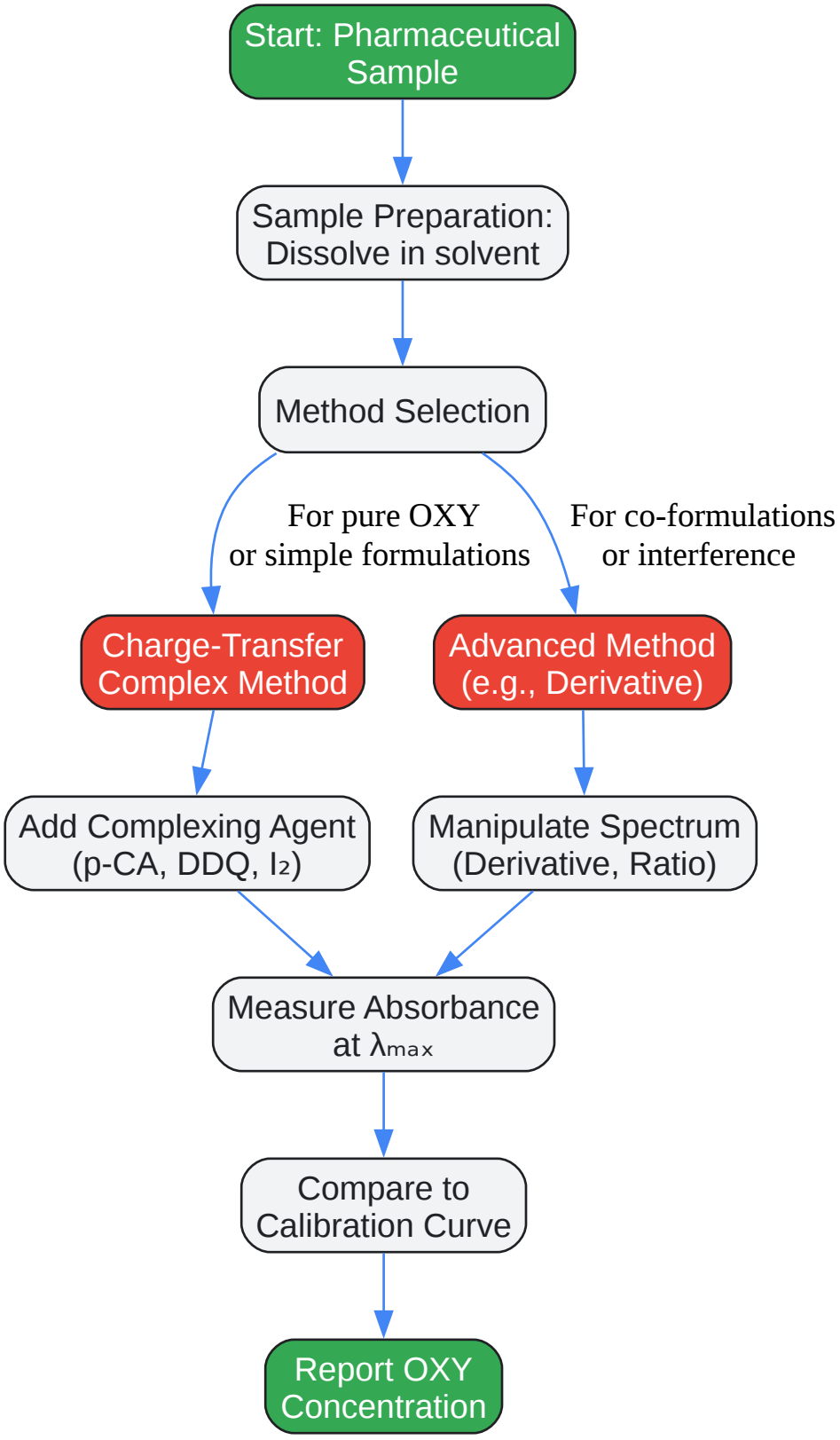

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Key Application Notes for Researchers

- **Stoichiometry Determination**: The Jobs method of continuous variation confirmed a 1:1 stoichiometric ratio for the complexes formed between OXY (donor) and the various acceptors ((p)-CA, DDQ, I_2) [1].
- **Stability-Indicating Capability**: First-derivative spectrophotometry (^{1}D) and HPLC methods have been successfully developed and validated for the determination of OXY in the presence of its acid- and alkali-induced degradation products, making them suitable for stability studies [3].
- **Assay Validation**: The described methods have been validated according to ICH guidelines. Parameters including linearity (see table above), accuracy, precision, LOD, and LOQ were found to be satisfactory for the quantitative determination of OXY in pure and pharmaceutical dosage forms [1] [2].

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